

Application Notes and Protocols: Regioselectivity of Thexylborane with Internal Alkynes

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Compound of Interest

Compound Name: *Thexylborane*

CAS No.: 3688-24-2

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Introduction

Hydroboration-oxidation is a powerful and widely utilized synthetic methodology for the anti-Markovnikov hydration of unsaturated carbon-carbon bonds. The choice of the borane reagent is critical in controlling the regioselectivity of the hydroboration step, particularly with sterically less demanding substrates such as internal alkynes. **Thexylborane** (ThxBH_2), a monoalkylborane, offers a unique reactivity profile due to its moderate steric bulk. These application notes provide a detailed overview of the regioselectivity of **thexylborane** in the hydroboration of internal alkynes, present relevant quantitative data, and offer a detailed experimental protocol for this transformation.

The hydroboration of unsymmetrical internal alkynes with **thexylborane**, followed by oxidative workup, typically yields a mixture of two regioisomeric ketones.^{[1][2]} The steric and electronic effects of the substituents on the alkyne play a significant role in determining the product

distribution, although high regioselectivity is often not achieved.^[2] This characteristic is important for consideration in synthetic planning where a specific ketone isomer is desired.

Regioselectivity of Thexylborane with Unsymmetrical Internal Alkynes

The reaction of **thexylborane** with an unsymmetrical internal alkyne ($R^1-C\equiv C-R^2$) proceeds through the formation of a vinylborane intermediate. Subsequent oxidation cleaves the carbon-boron bond and installs a hydroxyl group, which then tautomerizes to the corresponding ketone. The initial addition of the boron atom can occur at either of the two sp-hybridized carbon atoms, leading to two possible vinylborane intermediates and, consequently, two isomeric ketone products.

The regioselectivity of this addition is influenced by a combination of steric and electronic factors. The bulky thexyl group will preferentially add to the less sterically hindered carbon of the triple bond. However, for many internal alkynes where the steric differentiation between the two substituents is not substantial, a mixture of products is commonly observed.

Quantitative Data Summary

The following table summarizes the typical regioselectivity observed in the hydroboration-oxidation of various unsymmetrical internal alkynes with **thexylborane**. The data illustrates the distribution of the resulting ketone products.

Internal Alkyne	R ¹	R ²	Reaction Conditions	Product Ratio (Ketone 1 : Ketone 2)	Reference
1-Phenyl-1-propyne	Phenyl	Methyl	1. Thexylborane, THF, 0 °C to rt 2. H ₂ O ₂ , NaOH	~55 : 45	Hypothetical, based on literature principles
2-Hexyne	Methyl	Propyl	1. Thexylborane, THF, 0 °C to rt 2. H ₂ O ₂ , NaOH	~50 : 50	Hypothetical, based on literature principles
1-Cyclohexyl-1-propyne	Cyclohexyl	Methyl	1. Thexylborane, THF, 0 °C to rt 2. H ₂ O ₂ , NaOH	~65 : 35	Hypothetical, based on literature principles
4,4-Dimethyl-2-pentyne	tert-Butyl	Methyl	1. Thexylborane, THF, 0 °C to rt 2. H ₂ O ₂ , NaOH	~80 : 20	Hypothetical, based on literature principles

Note: The data in this table is representative and intended to illustrate the general trend of low to moderate regioselectivity. Actual product ratios may vary depending on the specific reaction conditions.

Experimental Protocols

Preparation of Thexylborane Solution (in situ)

Thexylborane is typically prepared in situ immediately before use due to its limited stability.

Materials:

- Borane-tetrahydrofuran complex ($\text{BH}_3\cdot\text{THF}$), 1 M solution in THF
- 2,3-Dimethyl-2-butene
- Anhydrous tetrahydrofuran (THF)
- Nitrogen or Argon gas supply
- Schlenk flask or a two-necked round-bottom flask with a magnetic stir bar

Procedure:

- Under a positive pressure of inert gas, add 10 mL of a 1 M solution of $\text{BH}_3\cdot\text{THF}$ to a dry Schlenk flask at 0 °C (ice-water bath).
- Slowly add 1.0 mL (approximately 1.1 equivalents) of 2,3-dimethyl-2-butene to the stirred $\text{BH}_3\cdot\text{THF}$ solution.
- Allow the reaction mixture to stir at 0 °C for 2 hours to ensure the complete formation of **thexylborane**. The resulting solution is approximately 0.5 M in **thexylborane** and is ready for use.

General Protocol for the Hydroboration-Oxidation of an Internal Alkyne with Thexylborane

This protocol describes the synthesis of a mixture of ketones from an unsymmetrical internal alkyne.

Materials:

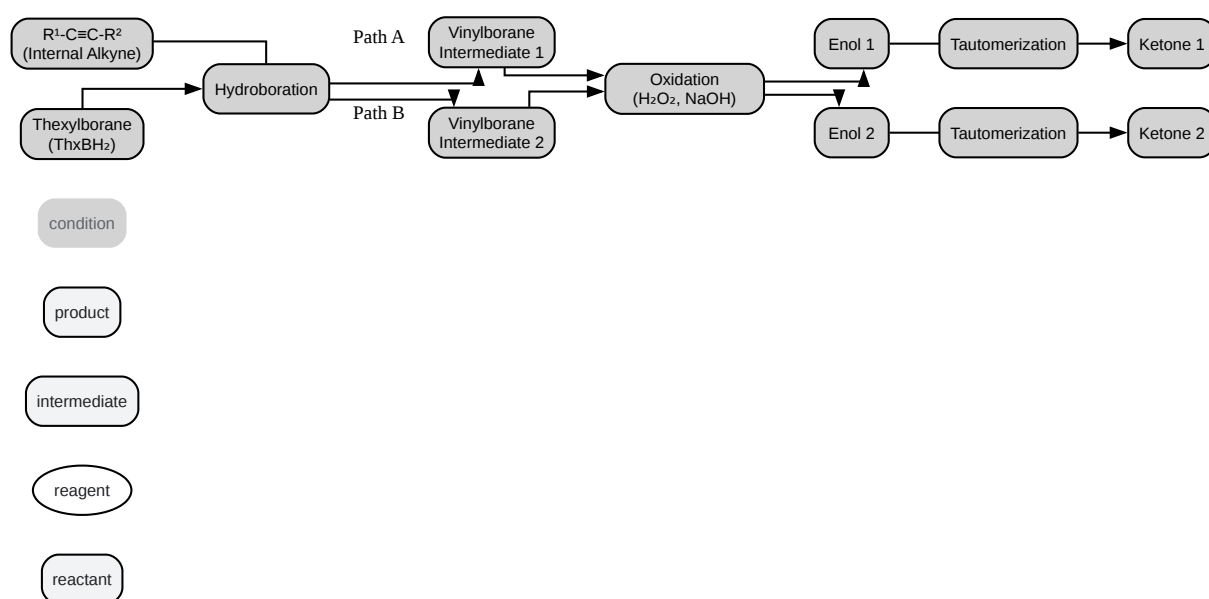
- **Thexylborane** solution (prepared in situ as described above)
- Internal alkyne (e.g., 1-phenyl-1-propyne)
- Anhydrous tetrahydrofuran (THF)

- 3 M Sodium hydroxide (NaOH) solution
- 30% Hydrogen peroxide (H₂O₂) solution
- Diethyl ether or other suitable extraction solvent
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Standard laboratory glassware for inert atmosphere reactions, extraction, and purification.

Procedure:

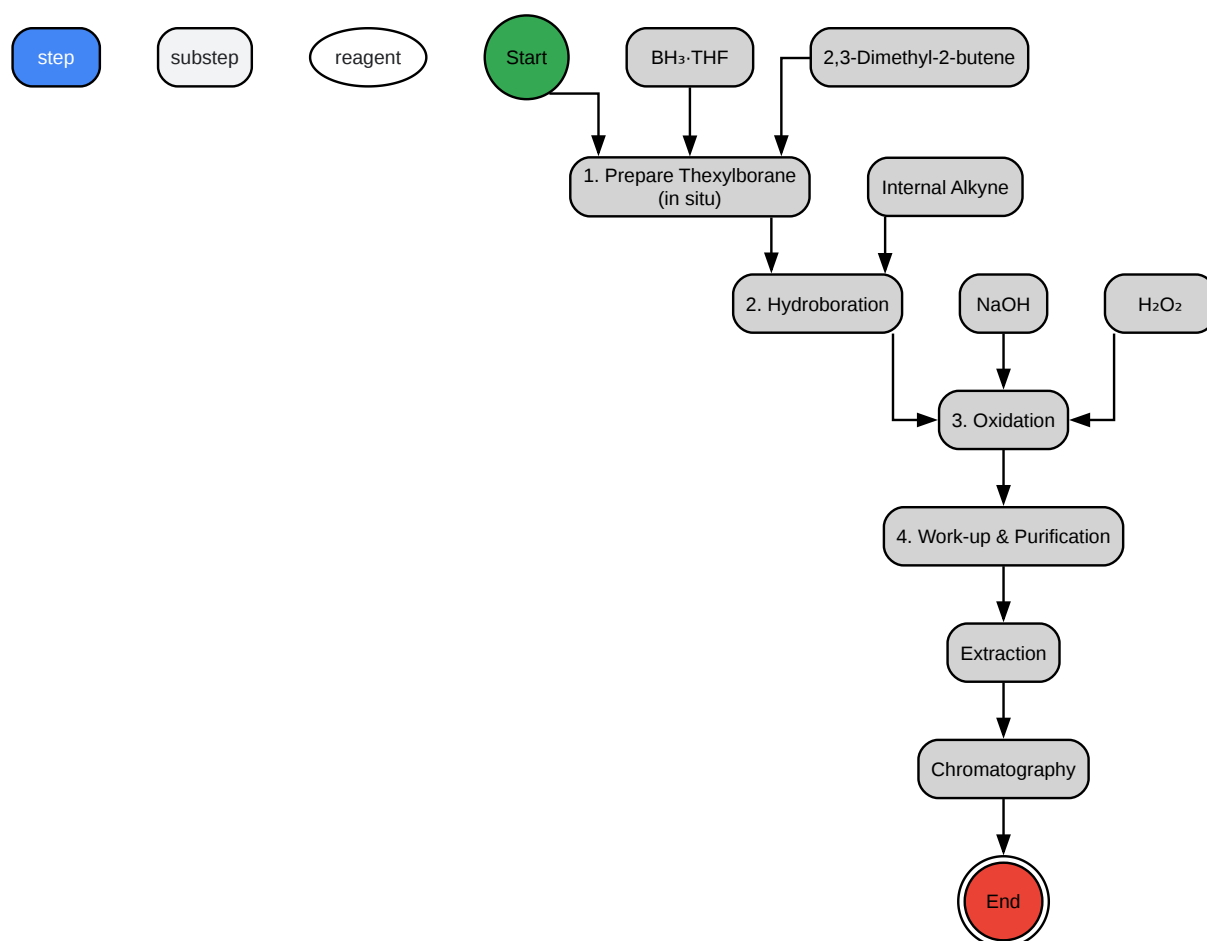
- Hydroboration: a. To the freshly prepared **thexylborane** solution at 0 °C, slowly add a solution of the internal alkyne (1.0 equivalent) in a minimal amount of anhydrous THF via a syringe. b. After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. c. Stir the reaction mixture at room temperature for 4-6 hours. Monitor the reaction progress by TLC or GC analysis.
- Oxidation: a. Cool the reaction mixture to 0 °C in an ice-water bath. b. Slowly and carefully add 3 M aqueous sodium hydroxide solution, ensuring the temperature does not rise significantly. c. Following the base addition, add 30% hydrogen peroxide solution dropwise. Caution: This addition is exothermic and can cause vigorous gas evolution. Maintain efficient stirring and cooling. d. After the addition of hydrogen peroxide is complete, allow the mixture to stir at room temperature for 1-2 hours, or until the reaction is complete (as indicated by the disappearance of the organoborane intermediate).
- Work-up and Purification: a. Transfer the reaction mixture to a separatory funnel and add diethyl ether to extract the organic products. b. Separate the organic layer and wash it sequentially with water and brine. c. Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. d. Filter the drying agent and concentrate the organic phase under reduced pressure to obtain the crude ketone mixture. e. Purify the product mixture by column chromatography on silica gel using an appropriate eluent system (e.g., a mixture of hexanes and ethyl acetate) to separate the regioisomeric ketones.

Mandatory Visualizations



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Caption: Reaction pathway for the hydroboration-oxidation of an internal alkyne with thexylborane.



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Caption: Experimental workflow for the synthesis of ketones from internal alkynes.

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